

An In-depth Technical Guide to 2-Hydroxy-2,4-dimethyl-3-pentanone

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Compound of Interest

Compound Name: 2-Hydroxy-2,4-dimethyl-3-pentanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Hydroxy-2,4-dimethyl-3-pentanone**, a molecule of interest in organic synthesis and potentially in broader chemical and pharmaceutical research. This document details its chemical identity, physicochemical properties, and outlines a general synthetic approach, offering valuable information for professionals in drug development and chemical research.

Chemical Identity and Nomenclature

The compound with the structure **2-Hydroxy-2,4-dimethyl-3-pentanone** is formally named 2-hydroxy-2,4-dimethylpentan-3-one according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.^[1] This name precisely describes the molecular structure, which consists of a five-carbon pentanone backbone with a hydroxyl group and a methyl group attached to the second carbon atom, and another methyl group on the fourth carbon atom.

For ease of reference and database searching, this compound is also known by several synonyms and identifiers:

| Identifier Type | Value |
|---------------------|---|
| CAS Number | 3212-67-7 [1] |
| PubChem CID | 547735 [1] |
| DSSTox Substance ID | DTXSID50338229 [1] |
| Nikkaji Number | J581.570C [1] |
| RefChem | 261593 [1] |
| InChI | InChI=1S/C7H14O2/c1-5(2)6(8)7(3,4)9/h5,9H,1-4H3 [1] |
| InChIKey | XWJXXDDXZUVWBY-UHFFFAOYSA-N [1] |
| SMILES | CC(C)C(=O)C(C)(C)O [1] |

Physicochemical Properties

A summary of the computed physicochemical properties of 2-hydroxy-2,4-dimethylpentan-3-one is provided in the table below. These properties are crucial for understanding the compound's behavior in various chemical and biological systems. Currently, experimental data for properties such as melting point, boiling point, and density are not readily available in public databases.

| Property | Value | Source |
|---|---------------------|---------------------------------------|
| Molecular Formula | C7H14O2 | PubChem[1] |
| Molecular Weight | 130.18 g/mol | PubChem[1] |
| XLogP3 | 0.9 | PubChem[1] |
| Hydrogen Bond Donor Count | 1 | PubChem[1] |
| Hydrogen Bond Acceptor Count | 2 | PubChem[1] |
| Rotatable Bond Count | 2 | PubChem[1] |
| Exact Mass | 130.099379685 | PubChem[1] |
| Monoisotopic Mass | 130.099379685 | PubChem[1] |
| Topological Polar Surface Area | 37.3 Å ² | PubChem[1] |
| Heavy Atom Count | 9 | PubChem[1] |
| Complexity | 114 | PubChem[1] |
| Covalently-Bonded Unit Count | 1 | PubChem[1] |
| Experimental Property | | |
| Kovats Retention Index (standard polar) | 1376 | NIST Mass Spectrometry Data Center[1] |

Experimental Protocols

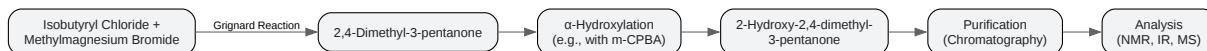
While a specific, detailed experimental protocol for the synthesis of 2-hydroxy-2,4-dimethylpentan-3-one is not readily available in the surveyed literature, a general approach can be inferred from the synthesis of analogous α -hydroxy ketones. The synthesis of the closely related compound, 2-hydroxy-2-methylpentan-3-one, provides a valuable template.

General Synthesis of α -Hydroxy Ketones:

A common method for the synthesis of α -hydroxy ketones is the nucleophilic addition of a Grignard reagent to an appropriate α -keto aldehyde or a related derivative, followed by acidic

workup. For 2-hydroxy-2,4-dimethylpentan-3-one, a plausible synthetic route would involve the reaction of isobutyryl chloride with a suitable nucleophile to form the pentanone backbone, followed by a selective hydroxylation at the C2 position.

Conceptual Experimental Workflow for Synthesis:



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Caption: A conceptual workflow for the synthesis of **2-Hydroxy-2,4-dimethyl-3-pentanone**.

Purification Protocol:

Following the synthesis, the crude product would typically be purified using standard laboratory techniques. A general purification protocol would involve:

- Extraction: The reaction mixture is quenched with a suitable aqueous solution, and the organic product is extracted into an immiscible organic solvent (e.g., diethyl ether, ethyl acetate).
- Washing: The organic layer is washed with brine to remove any remaining aqueous impurities.
- Drying: The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate, magnesium sulfate).
- Solvent Removal: The solvent is removed under reduced pressure using a rotary evaporator.
- Chromatography: The crude product is purified by column chromatography on silica gel, using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to isolate the pure **2-hydroxy-2,4-dimethyl-3-pentanone**.

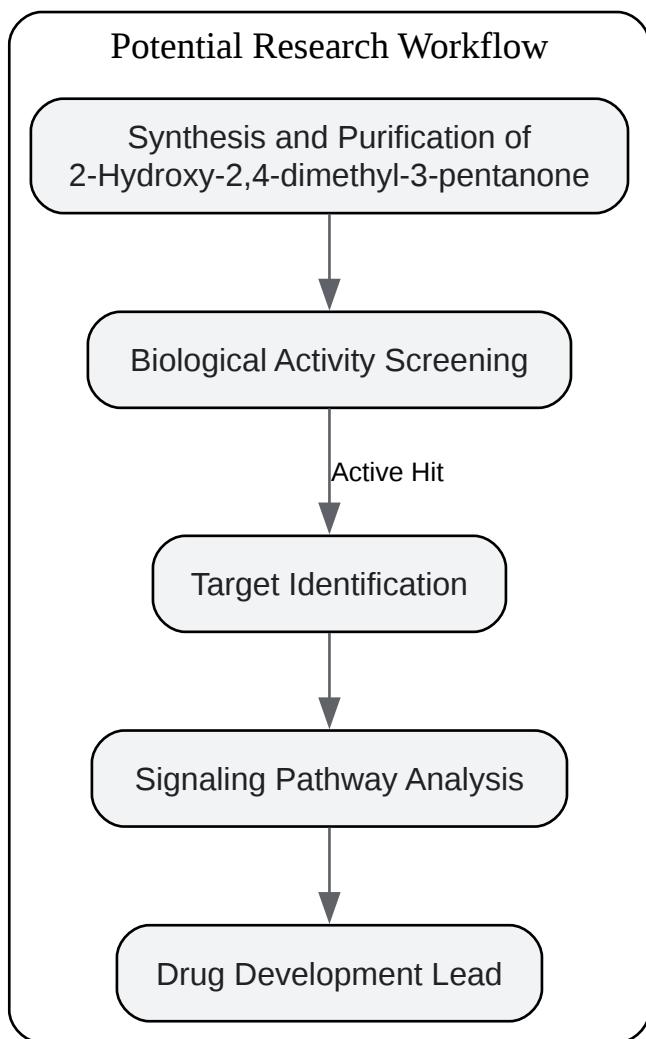
Spectroscopic Data

While specific experimental spectra for 2-hydroxy-2,4-dimethylpentan-3-one are not widely published, data is available through the NIST Mass Spectrometry Data Center and SpectraBase, as indicated by PubChem.^[1] This includes mass spectrometry (GC-MS) and infrared (IR) spectroscopy data. These spectral data are essential for the structural confirmation of the synthesized compound.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the biological activity of **2-hydroxy-2,4-dimethyl-3-pentanone** or its involvement in any specific signaling pathways. Research into the biological effects of this compound could be a potential area for future investigation, particularly given the diverse biological roles of other α -hydroxy ketones.

Logical Relationship for Future Research:



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Caption: A logical workflow for investigating the potential biological relevance of **2-Hydroxy-2,4-dimethyl-3-pentanone**.

This technical guide provides a foundational understanding of **2-hydroxy-2,4-dimethyl-3-pentanone** based on currently available data. Further experimental investigation is required to fully characterize its physical properties, optimize its synthesis, and explore its potential biological activities.

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References

- 1. Hydroxy ketone synthesis by oxidation [organic-chemistry.org]
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